

# Introduction: Understanding 3,5,5-Trimethylhexanal

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## Compound of Interest

Compound Name: 3,5,5-Trimethylhexanal

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**3,5,5-Trimethylhexanal** (TMH), identified by CAS Number 5435-64-3, is a branched-chain aliphatic aldehyde that serves as a pivotal intermediate in the synthesis of a wide array of value-added chemicals.<sup>[1][2]</sup> With its unique molecular architecture, characterized by a hexanal backbone with methyl groups at the 3, 5, and 5 positions, TMH possesses a distinct reactivity profile that is leveraged in the pharmaceutical, fragrance, and specialty chemical industries.<sup>[1][3][4]</sup> It is a key building block for producing fragrance components, active pharmaceutical ingredients (APIs), and high-performance lubricants.<sup>[1][2][5][6]</sup>

This guide offers an in-depth exploration of the chemical reactivity and stability of **3,5,5-trimethylhexanal**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of properties to explain the causal relationships between structure, reactivity, and stability. By understanding these core principles, professionals can optimize reaction conditions, ensure product integrity, and innovate new applications for this versatile molecule.

## Physicochemical Characteristics

The physical properties of **3,5,5-trimethylhexanal** are foundational to its handling, storage, and behavior in chemical reactions. As a flammable liquid with low water solubility, specific precautions are necessary to ensure its safe and effective use.<sup>[7][8]</sup>

Table 1: Key Physicochemical Properties of **3,5,5-Trimethylhexanal**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>18</sub> O             | [3][8]    |
| Molecular Weight  | 142.24 g/mol                                 | [3][9]    |
| Appearance        | Colorless liquid                             | [8]       |
| Odor              | Aldehydic, green, citrus                     | [4][5][7] |
| Boiling Point     | 173 °C (at 760 mmHg); 67-68 °C (at 2.5 mmHg) | [3][5][9] |
| Melting Point     | < -60 °C                                     | [5][9]    |
| Density           | ~0.817 g/mL at 25 °C                         | [3][7]    |
| Flash Point       | ~47 °C (116 °F) - Closed Cup                 | [3][9]    |
| Vapor Pressure    | 0.08 - 0.14 mmHg at 25 °C                    | [3][9]    |
| Water Solubility  | Very slightly soluble (~100 mg/L at 20 °C)   | [3][5]    |
| Refractive Index  | n <sub>20/D</sub> ~1.421                     | [3][7]    |

## Core Reactivity Profile

The reactivity of **3,5,5-trimethylhexanal** is dominated by its aldehyde functional group (-CHO). The electrophilic nature of the carbonyl carbon and the presence of acidic  $\alpha$ -hydrogens make it susceptible to a range of chemical transformations. The steric hindrance provided by the methyl groups influences the kinetics of these reactions compared to linear aldehydes.[4]

## Oxidation

Like most aldehydes, **3,5,5-trimethylhexanal** can be readily oxidized to its corresponding carboxylic acid, 3,5,5-trimethylhexanoic acid.[4] While it is considered relatively stable against autoxidation compared to simpler aldehydes, prolonged exposure to atmospheric oxygen will lead to degradation.[7] This reactivity necessitates storage under an inert atmosphere for maintaining high purity.[6]

Figure 1: Oxidation of **3,5,5-trimethylhexanal**.

### Experimental Protocol: Controlled Oxidation to 3,5,5-Trimethylhexanoic Acid

- Objective: To demonstrate the controlled oxidation of the aldehyde to a carboxylic acid.
- Causality: This protocol uses Jones reagent ( $\text{CrO}_3$  in aqueous sulfuric acid and acetone), a classic and effective method for oxidizing primary alcohols and aldehydes to carboxylic acids. The reaction is typically fast and exothermic.
- Methodology:
  - Dissolve **3,5,5-trimethylhexanal** (1.0 eq) in acetone in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask to 0 °C in an ice bath.
  - Prepare the Jones reagent by dissolving chromium trioxide ( $\text{CrO}_3$ ) in water, followed by the slow addition of concentrated sulfuric acid.
  - Add the Jones reagent dropwise to the stirred aldehyde solution, maintaining the temperature below 10 °C. The color will change from orange-red to green, indicating the consumption of Cr(VI).
  - After the addition is complete, allow the mixture to stir at room temperature for 2 hours to ensure complete reaction.
  - Quench the reaction by adding isopropanol until the orange color disappears completely.
  - Perform a liquid-liquid extraction with diethyl ether. Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
  - Remove the solvent under reduced pressure to yield the crude 3,5,5-trimethylhexanoic acid.
- Validation: Purity and structure of the product can be confirmed by  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy (disappearance of the aldehyde C-H stretch at  $\sim 2720\text{ cm}^{-1}$  and appearance of the broad O-H stretch of the carboxylic acid at  $\sim 3000\text{ cm}^{-1}$ ).

## Reduction

The reduction of **3,5,5-trimethylhexanal** to its corresponding primary alcohol, 3,5,5-trimethylhexanol, is a commercially significant reaction, as the alcohol is a valuable ingredient in the fragrance and lubricant industries.[2][6]

Figure 2: Reduction to 3,5,5-trimethylhexanol.

## Nucleophilic Addition and Condensation

The electrophilic carbonyl carbon is a prime target for nucleophiles.[8] These reactions are fundamental to its use as a synthetic building block.

- **Aldol Condensation:** Under basic conditions, **3,5,5-trimethylhexanal** can undergo self-condensation or, more commonly, a crossed-aldol condensation with another enolizable aldehyde or ketone.[10] This can lead to the formation of  $\alpha,\beta$ -unsaturated aldehydes and is often associated with the development of yellow-colored impurities during storage if basic contaminants are present.[7]
- **Reaction with Nitrogen Nucleophiles:** It reacts with primary amines to form imines (Schiff bases) and can produce intensely colored condensation products with compounds like anthranilates or indoles, a key consideration for fragrance formulators.[7]
- **Other Nucleophiles:** It has been shown to react with hydrogen sulfide ( $\text{H}_2\text{S}$ ) to form gem-dithiols.[4][7]

Figure 3: General workflow for nucleophilic condensation.

## Stability Profile and Degradation Pathways

The stability of **3,5,5-trimethylhexanal** is a critical parameter for its storage, transport, and application. Degradation can occur through several pathways, primarily driven by atmospheric conditions, temperature, and the presence of contaminants.

## Atmospheric and Photochemical Stability

In the environment, vapor-phase **3,5,5-trimethylhexanal** is primarily degraded by reacting with photochemically-produced hydroxyl radicals.[11] The estimated atmospheric half-life for this reaction is approximately 12 hours.[9][11] The molecule does not possess chromophores that absorb light at wavelengths greater than 290 nm, making it resistant to direct degradation by sunlight (photolysis).[9][11]

## Thermal Stability

**3,5,5-trimethylhexanal** is a flammable liquid and should be handled accordingly.[7][12]

Heating the compound to decomposition results in the emission of acrid smoke and irritating vapors.[9] While stable under recommended storage conditions, elevated temperatures can accelerate degradation pathways such as oxidation and condensation.

## Influence of pH and Contaminants

- **Basic Conditions:** As previously mentioned, strong bases are incompatible as they can catalyze aldol condensation reactions, leading to impurity formation and discoloration.[9]
- **Acidic Conditions:** Strong acids can also act as catalysts for various reactions, including acetal formation in the presence of alcohols.
- **Oxidizing Agents:** Contact with strong oxidizing agents must be avoided to prevent rapid and potentially hazardous oxidation to the carboxylic acid.[9]

## Guidelines for Handling and Storage

To maintain the purity and integrity of **3,5,5-trimethylhexanal**, strict adherence to proper handling and storage protocols is essential. These procedures are designed to mitigate the inherent reactivity of the aldehyde group.

Table 2: Handling and Storage Recommendations

| Parameter           | Recommendation  | Rationale / Causality   |
|---------------------|---|---|
| Atmosphere          | Store and handle under an inert gas (e.g., Nitrogen, Argon).  | Prevents autoxidation of the aldehyde functional group by excluding atmospheric oxygen.<br>[6][9][12]               |
| Temperature         | Store in a cool, well-ventilated place. For long-term storage, freezer conditions (-20 °C) are recommended. | Lowers the rate of potential degradation reactions (oxidation, condensation) and reduces vapor pressure.[3][12][13] |
| Container           | Keep containers tightly closed. Use appropriate packaging like metal drums or specialized tank containers.  | Prevents contamination from moisture and air, and avoids loss of material due to its volatility.[12][13][14]        |
| Ignition Sources    | Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools.               | The compound is a flammable liquid with a flash point of ~47 °C.[12][13][15]  |
| Incompatibilities   | Avoid contact with strong oxidizing agents and strong bases.  | Prevents uncontrolled oxidation and base-catalyzed condensation reactions.[9]                                       |
| Personal Protection | Wear protective gloves, eye protection, and use in a well-ventilated area.                                  | Minimizes risk of skin and eye irritation and exposure to vapors.[12][14]   |

## Analytical Methodologies for Stability Assessment

Monitoring the stability of **3,5,5-trimethylhexanal** over time or after exposure to certain conditions requires robust analytical methods.

### Experimental Protocol: GC-FID for Purity and Stability Assessment

- Objective: To quantify the purity of a **3,5,5-trimethylhexanal** sample and identify potential degradation products.

- Causality: Gas chromatography with a Flame Ionization Detector (GC-FID) is an ideal technique for separating and quantifying volatile and semi-volatile organic compounds. It provides excellent resolution and sensitivity for tracking the appearance of impurities or the decrease in the main component.
- Methodology:
  - Sample Preparation: Prepare a stock solution of **3,5,5-trimethylhexanal** in a suitable solvent (e.g., hexane or dichloromethane) at a concentration of ~1000 ppm. Create a series of dilutions for calibration. For a stability study, draw samples from the stored material at specified time points (e.g., T=0, 1 month, 3 months).
  - GC Instrument Conditions:
    - Column: A non-polar or mid-polar capillary column (e.g., DB-5, HP-5ms).
    - Injector: Split/splitless injector, 250 °C.
    - Oven Program: Initial temperature 50 °C, hold for 2 min, ramp at 10 °C/min to 250 °C, hold for 5 min.
    - Carrier Gas: Helium or Hydrogen at a constant flow rate.
    - Detector: FID, 280 °C.
  - Analysis: Inject 1 µL of each standard and sample.
  - Data Processing: Integrate the peak areas. Use the calibration curve to determine the concentration of **3,5,5-trimethylhexanal**. Purity is calculated as the area of the main peak divided by the total area of all peaks. New peaks appearing over time indicate degradation.
- Validation: The method can be validated for linearity, precision, and accuracy using the prepared standards. Peak identification for new impurities can be achieved by GC-MS using the same chromatographic conditions.

## Conclusion

**3,5,5-Trimethylhexanal** is a chemical intermediate of significant industrial value, whose utility is intrinsically linked to its reactivity and stability. Its aldehyde functionality allows for a rich chemistry of oxidation, reduction, and nucleophilic addition, making it a versatile synthetic building block. However, this same reactivity necessitates careful handling and storage—specifically, exclusion of oxygen, avoidance of basic contaminants, and control of temperature—to prevent degradation and maintain its high purity. By applying the principles and protocols outlined in this guide, researchers and developers can confidently and effectively utilize **3,5,5-trimethylhexanal** in their scientific and commercial endeavors.

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